

Personal protective equipment for handling Monohexyl pimelate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monohexyl pimelate

Cat. No.: B15379531

[Get Quote](#)

Essential Safety and Handling Guide for Monohexyl Pimelate

This guide provides crucial safety and logistical information for the handling and disposal of **Monohexyl pimelate**. It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe operational procedures.

Chemical Identifier: **Monohexyl pimelate** Formula: C₁₃H₂₄O₄ Molecular Weight: 244.33 g/mol CAS Number: Not available. For safety guidance, refer to the parent compound, Pimelic Acid (CAS: 111-16-0), and related dicarboxylic acid monoesters.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **Monohexyl pimelate** is not readily available, the hazard profile can be inferred from its parent compound, Pimelic Acid, and general knowledge of dicarboxylic acid monoesters. Pimelic acid is known to cause serious eye irritation and may cause respiratory irritation[1][2]. Esters, while generally of low toxicity, can be irritating to the skin and eyes[3]. Therefore, it is prudent to handle **Monohexyl pimelate** with appropriate precautions to mitigate these potential risks.

Personal Protective Equipment (PPE)

The following table summarizes the essential personal protective equipment required for handling **Monohexyl pimelate** to minimize exposure and ensure personal safety.

Body Part	PPE Item	Material/Standard	Rationale
Hands	Chemical-resistant gloves	Nitrile or Neoprene	To protect against skin contact and potential irritation. These materials offer good resistance to a range of chemicals.[4][5]
Eyes	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1 compliant	To protect eyes from splashes and aerosols that can cause serious irritation.[4][6]
Face	Face shield	-	To be worn in addition to safety glasses or goggles when there is a significant risk of splashing.[4][5]
Body	Laboratory coat	Standard	To protect skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area or chemical fume hood	-	To prevent inhalation of any potential vapors or aerosols, which may cause respiratory irritation.[2][7]

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.

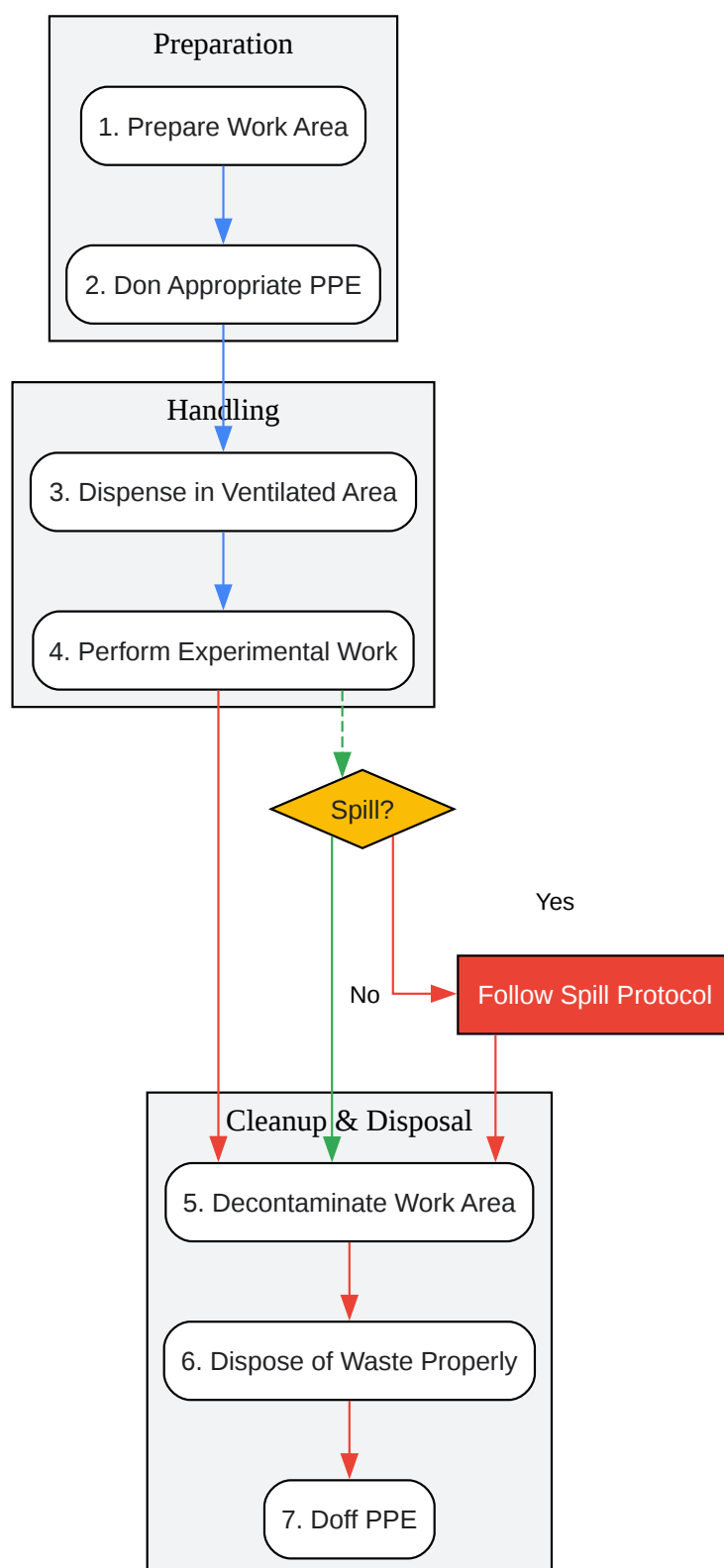
- **Dispensing:** Conduct all weighing and dispensing of **Monohexyl pimelate** in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.
- **Manipulation:** When performing reactions or other manipulations, use appropriate laboratory glassware and equipment. Avoid generating dust or aerosols.
- **Spills:** In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan:

- **Waste Collection:** All waste materials contaminated with **Monohexyl pimelate**, including used gloves, absorbent materials, and empty containers, should be collected in a designated, labeled hazardous waste container.
- **Waste Disposal:** Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain^[2]. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Logical Workflow for Handling Monohexyl Pimelate

The following diagram illustrates the step-by-step workflow for the safe handling of **Monohexyl pimelate**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Monoethyl pimelate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. carlroth.com:443 [carlroth.com:443]
- 3. Esters of mono-, di-, and tricarboxylic acids | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. leelinework.com [leelinework.com]
- 6. PSFC Caustics and Acids [www-internal.psfc.mit.edu]
- 7. 4008081911.com [4008081911.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Monohexyl pimelate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15379531#personal-protective-equipment-for-handling-monohexyl-pimelate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com